

Imazapyr CAS number and molecular formula

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Compound of Interest		
Compound Name:	Imazapyr	
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An In-depth Technical Guide to Imazapyr

This guide provides comprehensive technical information on the herbicide **Imazapyr**, intended for researchers, scientists, and drug development professionals. It covers its chemical properties, mechanism of action, toxicological data, and detailed analytical protocols.

Chemical Identity and Properties

Imazapyr is a non-selective, systemic herbicide belonging to the imidazolinone chemical family.[1] It is used for both pre- and post-emergence control of a wide variety of weeds, including grasses, broadleaf weeds, woody plants, and aquatic vegetation.[1][2]

Chemical Identifiers

CAS Number: 81334-34-1[3][4][5]

Molecular Formula: C13H15N3O3[3][4]

IUPAC Name: 2-(4-methyl-5-oxo-4-propan-2-yl-1H-imidazol-2-yl)pyridine-3-carboxylic acid[3]

Physicochemical Properties

The key physicochemical properties of **Imazapyr** are summarized in the table below. It is highly soluble in water and has a high potential to leach into soils, though its persistence is moderated by photolysis.[6][7]



Property	Value	Reference
Molecular Weight	261.28 g/mol	[3][4][5]
Melting Point	172 - 173 °C	[5]
Water Solubility	1,110 mg/L	[6]
Vapor Pressure	2.0 x 10 ⁻⁷ mm Hg	[6]
Soil Sorption (Koc)	142 mL/g	[6]
Abiotic Half-life (Photolysis)	3 to 5 days in water	[8]
Biotic Half-life (Aerobic)	>365 days (can be 1-5 months depending on conditions)	[6][8]

Mechanism of Action

Imazapyr's herbicidal activity stems from its ability to inhibit acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][2][8] This enzyme is critical in the biosynthesis pathway of the branched-chain amino acids: valine, leucine, and isoleucine.[1] These amino acids are essential for protein synthesis and cell growth in plants.[9]

The herbicide is absorbed through the leaves and roots and is translocated throughout the plant via the xylem and phloem, accumulating in the meristematic regions (areas of active growth).[3][10] Inhibition of the ALS enzyme halts the production of the essential amino acids, which in turn disrupts protein synthesis and cell division.[2][3] This leads to a cessation of growth, followed by chlorosis (yellowing) and necrosis, ultimately resulting in plant death over a period of several weeks.[10][11] Since animals lack the ALS enzyme, they obtain these amino acids from their diet, which explains the low mammalian toxicity of Imazapyr.[6][8][12]

Caption: **Imazapyr** inhibits the ALS enzyme, blocking essential amino acid synthesis and leading to plant death.

Toxicological Profile

Imazapyr exhibits low toxicity to animals because its molecular target, the ALS enzyme, is not present in this kingdom.[8][12] However, concentrated forms can cause irreversible eye



damage.[8]

Organism	Test	Result	Reference
Mammals	Acute Oral LD₅₀ (Rat)	> 5,000 mg/kg (Practically non-toxic)	[6]
Birds	Acute Oral LD50 (Bobwhite Quail)	> 2,150 mg/kg (Slightly toxic)	[6]
Fish	96-hour LC₅o (Rainbow Trout)	> 100 mg/L (Practically non-toxic)	[6][8]
Aquatic Invertebrates	48-hour EC₅₀ (Daphnia magna)	> 100 mg/L (Practically non-toxic)	[6][8]
Bees	Acute Contact LD ₅₀	> 100 μ g/bee (Practically non-toxic)	[6]

Experimental Protocols Analysis of Imazapyr Residues in Water by HPLC-UV

This section details a common method for the quantitative determination of **Imazapyr** in water samples using High-Performance Liquid Chromatography (HPLC) with UV detection. The method involves solid-phase extraction (SPE) for sample cleanup and concentration.[12][13]

- 1. Materials and Reagents
- Standards: Analytical grade **Imazapyr** standard of known purity.[13]
- Solvents: HPLC grade methanol, acetonitrile, and methylene chloride. Deionized water.[12]
 [13]
- Reagents: Acetic acid, 6N hydrochloric acid.[12][13]
- Apparatus: HPLC system with a UV detector (set to 240 nm), C18 analytical column (e.g., Agilent Zorbax SB-C18, 4.6 x 250mm, 5μm), C18 and aromatic sulfonic acid SPE cartridges, pH meter, rotary evaporator.[12][13]



2. Preparation of Standard Solutions

- Stock Solution (100 µg/mL): Accurately weigh 10 mg of Imazapyr standard into a 100-mL volumetric flask. Dissolve and dilute to the mark with methanol.[13]
- Working Standards: Prepare a series of working standards (e.g., 0.05 to 5 μg/mL) by serial dilution of the stock solution with a suitable mobile phase or deionized water.[12][13]
- 3. Sample Preparation and Extraction
- Extraction: Pass a known volume of the water sample through a C18 SPE cartridge to extract the **Imazapyr** residues.[13]
- Cleanup: For additional cleanup, pass the eluate from the C18 cartridge through an aromatic sulfonic acid SPE column.[13]
- Elution: Elute the **Imazapyr** from the sulfonic acid cartridge using an appropriate elution solvent (e.g., 20 mL of a pH 6.5 buffer).[13]
- Liquid-Liquid Partition: Adjust the pH of the eluate to 2.0 with 6N HCl. Transfer to a separatory funnel and partition twice with 50 mL of methylene chloride.[13]
- Concentration: Combine the methylene chloride phases and evaporate to dryness using a rotary evaporator.[13]
- Reconstitution: Dissolve the final residue in a small, precise volume (e.g., 4.0 mL) of deionized water or mobile phase for HPLC analysis.[13]

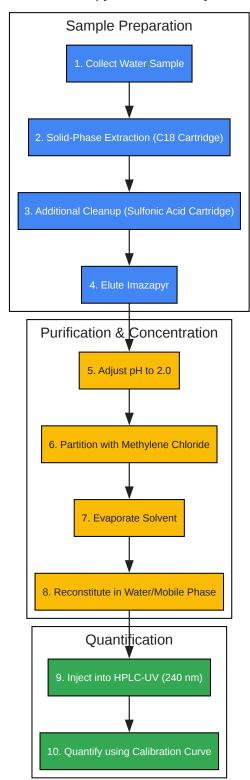
4. HPLC Analysis

- Mobile Phase: A common mobile phase is a gradient mixture of acetonitrile and acidified water (e.g., water with 10% acetic acid, pH adjusted to 2.8).[12]
- Injection: Inject a known volume of the prepared sample and working standards into the HPLC system.
- Quantification: Identify and quantify the **Imazapyr** peak based on the retention time and peak area/height relative to the calibration curve generated from the analytical standards.



The retention time for **Imazapyr** is approximately 3.62 minutes under specific conditions.[12] The validated sensitivity for this type of method can reach 1.0 ppb.[13]

Workflow for Imazapyr Residue Analysis in Water





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Caption: A typical workflow for the analysis of **Imazapyr** in water samples using SPE and HPLC-UV.

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